

Dihexadecylamine: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Dihexadecylamine

Cat. No.: B7822943

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A deep dive into the chemical properties, applications, and experimental considerations of **Dihexadecylamine**, a versatile cationic lipid with significant potential in drug delivery and biomedical research.

This technical guide provides a thorough overview of **Dihexadecylamine**, a saturated secondary amine that has garnered increasing interest within the scientific community. Tailored for researchers, scientists, and professionals in drug development, this document consolidates essential information on its chemical identity, properties, and applications, with a focus on practical experimental details.

Core Chemical Identity: CAS Number and Synonyms

Dihexadecylamine is chemically identified by the CAS Registry Number 16724-63-3[1][2][3]. This unique numerical identifier is crucial for unambiguous substance identification in chemical databases and regulatory submissions.

The compound is also known by several synonyms, which are frequently encountered in scientific literature and commercial listings. Understanding these alternative names is vital for comprehensive literature searches and material sourcing.

Synonym	Source
N,N-Dihexadecylamine	ChemicalBook[1]
N-Hexadecylhexadecan-1-amine	PubChem, ChemicalBook[1]
Dicetylamine	PubChem
Di(hexadecyl)amine	PubChem
N-Hexadecyl-1-hexadecanamine	ChemicalBook, NIST
Armeen 2-16	PubChem
Dipalmitylamine	PubChem

Physicochemical Properties

A clear understanding of the physicochemical properties of **Dihexadecylamine** is fundamental for its application in research and development. These properties influence its behavior in various formulations and biological systems.

Property	Value	Source
Molecular Formula	C ₃₂ H ₆₇ N	ChemicalBook, PubChem
Molecular Weight	465.88 g/mol	ChemicalBook, NIST
Melting Point	67.03 °C	ChemicalBook
Boiling Point	488.93 °C (estimate)	ChemicalBook
Density	0.9018 g/cm ³ (estimate)	ChemicalBook
pKa	10.84 ± 0.19 (Predicted)	ChemicalBook
LogP	14.922 (estimate)	ChemicalBook
Form	Solid	ChemicalBook
Color	White to off-white	ChemicalBook

Applications in Research and Drug Development

Dihexadecylamine's amphipathic nature, characterized by a hydrophilic amine head group and two long hydrophobic hexadecyl chains, makes it a valuable component in the construction of various supramolecular assemblies. Its primary applications lie in its function as a cationic lipid for the formulation of liposomes and other lipid-based nanoparticles.

These delivery systems are instrumental in encapsulating and transporting therapeutic molecules, such as nucleic acids (siRNA, mRNA) and small molecule drugs, to target cells and tissues. The positive charge of the amine group facilitates interaction with negatively charged cell membranes and nucleic acids, enhancing cellular uptake and endosomal escape, which are critical steps for the intracellular delivery of payloads.

Experimental Protocols: A Methodological Overview

The successful application of **Dihexadecylamine** in research necessitates well-defined experimental protocols. Below are generalized methodologies for the preparation and characterization of **Dihexadecylamine**-containing lipid nanoparticles, which are common in drug delivery studies.

Preparation of Dihexadecylamine-Based Liposomes via Thin-Film Hydration

This protocol outlines the fundamental steps for creating multilamellar vesicles (MLVs) which can be further processed into unilamellar vesicles (SUVs or LUVs).

Materials:

- **Dihexadecylamine**
- Helper lipid (e.g., DOPE, Cholesterol)
- Chloroform or a suitable organic solvent mixture
- Aqueous buffer (e.g., PBS, HEPES-buffered saline)
- Round-bottom flask
- Rotary evaporator

- Water bath sonicator or extruder

Procedure:

- **Lipid Film Formation:** Dissolve **Dihexadecylamine** and helper lipids in the desired molar ratio in chloroform in a round-bottom flask.
- **Solvent Evaporation:** Remove the organic solvent using a rotary evaporator under reduced pressure. This will result in the formation of a thin lipid film on the inner surface of the flask.
- **Hydration:** Hydrate the lipid film with the aqueous buffer by vortexing or gentle agitation. This process leads to the spontaneous formation of MLVs.
- **Size Reduction (Optional):** To obtain smaller, more uniform vesicles, the MLV suspension can be sonicated using a water bath sonicator or subjected to extrusion through polycarbonate membranes of a defined pore size.

Characterization of Lipid Nanoparticles

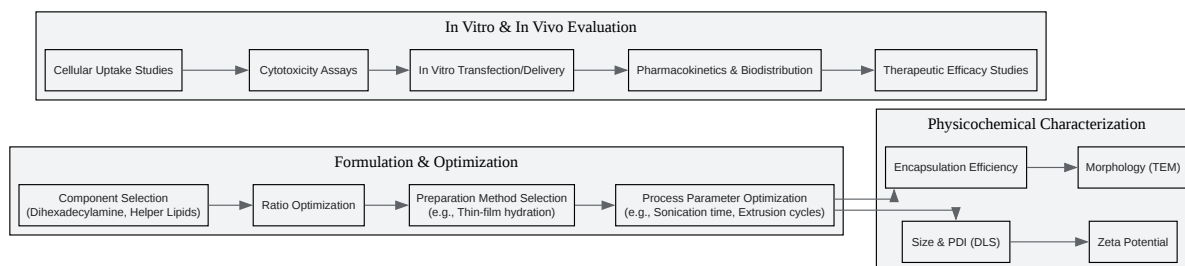
Dynamic Light Scattering (DLS): Used to determine the mean particle size, size distribution, and polydispersity index (PDI) of the formulated nanoparticles.

Zeta Potential Measurement: Determines the surface charge of the nanoparticles, which is a critical parameter for predicting their stability and interaction with biological membranes.

Encapsulation Efficiency: Quantifies the amount of drug or nucleic acid successfully entrapped within the lipid nanoparticles. This is typically determined by separating the encapsulated from the unencapsulated material (e.g., via dialysis or size exclusion chromatography) and quantifying the payload in the nanoparticle fraction.

Logical Workflow for Formulation Development

The development of a **Dihexadecylamine**-based drug delivery system follows a logical progression of steps, from initial formulation to preclinical evaluation.



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*Figure 1: A stepwise logical workflow for the development and evaluation of **Dihexadecylamine**-based formulations.*

This comprehensive guide serves as a foundational resource for researchers working with **Dihexadecylamine**. By providing clear, structured information on its chemical identity, properties, and experimental applications, this document aims to facilitate innovative research and development in the field of drug delivery and beyond.

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References

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